

Procion Yellow H-E 4R: A Comparative Analysis for Advanced Research Applications

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Compound of Interest

Compound Name: Procion Yellow H-E 4R
CAS No.: 68133-40-4
Cat. No.: B14479417

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For researchers, scientists, and professionals in drug development, the selection of high-performance dyes is critical for accurate and reproducible experimental results. This guide provides a detailed comparison of **Procion Yellow H-E 4R**, a monochlorotriazine reactive dye, with other commercially available yellow reactive dyes, offering insights into its performance advantages.

Procion H-E dyes are classified as "hot brand" reactive dyes, known for their high fixation efficiency and stability. **Procion Yellow H-E 4R**, in particular, demonstrates excellent properties for dyeing cellulosic fibers, making it a valuable tool in various research and development applications where reliable and permanent coloration is required.

Performance Comparison

To provide a clear and objective comparison, the following tables summarize the key performance indicators of **Procion Yellow H-E 4R** against two other common yellow reactive dyes: a Remazol vinyl sulfone dye and a Cibacron F bifunctional dye. The data presented is compiled from various technical sources and research publications.

Performance Metric	Procion Yellow H-E 4R (Monochlorotriazine)	Remazol Yellow RR (Vinyl Sulfone)	Cibacron Yellow F-4G (Bifunctional)
Fixation Efficiency	High (80-90%)	Moderate to High	High
Wash Fastness (ISO 105-C06)	4-5	4-5	4-5
Light Fastness (AATCC 16)	4-5	4-5	5
Color Yield (K/S Value)	Good	Good	Very Good
Dyeing Temperature	80-95°C	60°C	60°C
Alkali Requirement	High (Sodium Carbonate)	High (Sodium Carbonate/Caustic Soda)	Moderate to High (Sodium Carbonate/Bicarbonate)

Table 1: General Performance Comparison of Yellow Reactive Dyes

Fastness Property	Test Method	Procion Yellow H-E 4R	Remazol Yellow RR	Cibacron Yellow F-4G
Wash Fastness (Color Change)	ISO 105-C06 (C2S)	4-5	4-5	4-5
Wash Fastness (Staining on Cotton)	ISO 105-C06 (C2S)	4-5	4-5	4-5
Light Fastness (Xenon Arc)	AATCC 16, Option 3 (40 AFU)	4-5	4-5	5
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4-5	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4	3	3-4

Table 2: Detailed Fastness Ratings of Yellow Reactive Dyes

Key Advantages of Procion Yellow H-E 4R

Procion Yellow H-E 4R offers several distinct advantages for scientific applications:

- High Fixation and Stability:** As a monochlorotriazine dye, **Procion Yellow H-E 4R** forms a stable covalent bond with cellulosic substrates under appropriate alkaline and high-temperature conditions. This results in excellent wash fastness, ensuring that the dye remains permanently bound to the material, which is crucial for applications requiring long-term stability and minimal leaching. Procion H-E dyes are noted for their high stability in storage[1].
- Good All-Around Fastness:** The dye exhibits good to excellent fastness to washing and light, making it suitable for applications where the labeled material may be subjected to various environmental conditions[2].
- Reliable Performance:** Procion H-E dyes are known for their good migration and leveling properties, leading to even and reproducible dyeings[3]. This is particularly important in research settings where consistency across experiments is paramount.

Experimental Protocols

To ensure the reproducibility of the comparative data, the following standard experimental protocols are utilized for evaluating the performance of reactive dyes.

Determination of Color Yield (K/S Value)

The color yield on the dyed substrate is quantified by measuring the spectral reflectance of the sample using a spectrophotometer. The Kubelka-Munk equation is then applied to calculate the K/S value, which is directly proportional to the concentration of the dye on the fabric.

Equation: $K/S = (1 - R)^2 / 2R$

Where:

- K is the absorption coefficient.
- S is the scattering coefficient.
- R is the decimal fraction of the reflectance of the sample.

Wash Fastness Test (ISO 105-C06)

This test assesses the resistance of the color to domestic and commercial laundering.

- A specimen of the dyed fabric is stitched together with a multifiber test fabric.
- The composite specimen is subjected to washing in a standardized detergent solution under specified conditions of temperature, time, and mechanical agitation. For Procion H-E dyes, a test at 60°C is appropriate.
- After washing, the specimen is rinsed and dried.
- The change in color of the dyed specimen and the degree of staining on the multifiber fabric are assessed using the respective Grey Scales. A rating of 5 indicates no change, while a rating of 1 indicates a significant change or staining[4][5][6].

Light Fastness Test (AATCC 16, Option 3)

This method evaluates the resistance of the dye to fading when exposed to an artificial light source that simulates natural sunlight.

- A specimen of the dyed fabric is exposed to a xenon-arc lamp under controlled conditions of temperature and humidity.
- A portion of the specimen is shielded from the light to serve as an unexposed control.
- The exposure is carried out for a specified duration, typically measured in AATCC Fading Units (AFUs). A 40 AFU exposure is common for apparel and textiles[7][8].
- After exposure, the change in color between the exposed and unexposed portions of the specimen is evaluated using the Grey Scale for Color Change[9][10]. A rating of 5 indicates no fading, while a rating of 1 indicates severe fading.

Signaling Pathways and Reaction Mechanisms

The key to the performance of **Procion Yellow H-E 4R** lies in its chemical structure and the mechanism of its reaction with the substrate.

```
graph ReactionMechanism {
    rankdir=LR;
    node [shape=box, style="filled", fontname="Arial", fontsize=10];
    edge [fontname="Arial", fontsize=9];

    Dye [label="Procion Yellow H-E 4R\n(D-R-Cl)", fillcolor="#FBBC05", fontcolor="#202124"];
    Cellulose [label="Cellulose Fiber\n(Cell-OH)", fillcolor="#4285F4", fontcolor="FFFFFF"];
    Alkali [label="Alkali\n(e.g., Na2CO3)", fillcolor="#F1F3F4", fontcolor="#202124"];
    ActivatedCellulose [label="Activated Cellulose\n(Cell-O-)", fillcolor="#34A853", fontcolor="FFFFFF"];
    CovalentBond [label="Covalent Bond Formation\n(D-R-O-Cell)", fillcolor="#EA4335", fontcolor="FFFFFF"];
    Hydrolysis [label="Hydrolysis\n(D-R-OH)", fillcolor="#5F6368", fontcolor="FFFFFF"];
    Water [label="Water\n(H2O)", fillcolor="#F1F3F4", fontcolor="#202124"];

    subgraph "Dyeing Process" {
        Cellulose -> ActivatedCellulose [label="Deprotonation"];
        Dye -> CovalentBond;
        ActivatedCellulose -> CovalentBond [label="Nucleophilic Substitution"];
    }
}
```

```
subgraph "Side Reaction" {  
Dye -> Hydrolysis;  
Water -> Hydrolysis;  
}
```

```
Alkali -> Cellulose;  
Alkali -> Water;
```

```
}
```

Caption: Experimental workflow for dyeing and performance analysis.

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References

- 1. textileschool.com [textileschool.com]
- 2. colordys.com [colordys.com]
- 3. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 4. Color Fastness Test [wester-ks.com]
- 5. textilelearner.net [textilelearner.net]
- 6. fyitester.com [fyitester.com]
- 7. contracttextiles.org [contracttextiles.org]
- 8. brentanofabrics.com [brentanofabrics.com]
- 9. aatctestmethods.com [aatctestmethods.com]
- 10. blog.qima.com [blog.qima.com]
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